

# An In-depth Technical Guide to the Thermochemical Properties of Butyl Ethyl Ether

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## Compound of Interest

Compound Name: Butyl ethyl ether

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This technical guide provides a comprehensive overview of the available thermochemical data for **butyl ethyl ether**, with a primary focus on its enthalpy of formation. Due to the limited availability of direct experimental values for the standard enthalpy of formation of n-**butyl ethyl ether**, this document outlines the established methodologies for its determination and presents data for structurally related compounds for comparative analysis.

## Introduction to Butyl Ethyl Ether

**Butyl ethyl ether** (also known as 1-ethoxybutane) is an organic compound with the chemical formula  $C_6H_{14}O$ . It belongs to the ether class of compounds, characterized by an oxygen atom connected to two alkyl groups. Ethers are utilized in various chemical applications, including as solvents and intermediates in organic synthesis. A thorough understanding of their thermochemical properties, such as the enthalpy of formation, is critical for process design, safety analysis, and computational chemistry.

## Thermochemical Data of Butyl Ethyl Ether and Related Compounds

While direct experimental data for the standard enthalpy of formation of liquid n-**butyl ethyl ether** is not readily available in prominent databases such as the NIST WebBook, other relevant thermochemical properties have been documented.<sup>[1][2][3][4][5][6]</sup> For a

comprehensive understanding, this section presents the available data for **n-butyl ethyl ether** alongside the experimentally determined thermochemical data for the closely related compound, n-butyl ether (dibutyl ether).

Table 1: Thermochemical Data for n-**Butyl Ethyl Ether** (1-Ethoxybutane)

Property	Value	Units	Reference
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O	-	[1]
Molecular Weight	102.1748	g/mol	[1]
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H$ ) at 365.4 K	31.63	kJ/mol	[3]

Table 2: Thermochemical Data for n-Butyl Ether (1-Butoxybutane)

Property	Value	Units	Method	Reference
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	-	-	[7]
Molecular Weight	130.2279	g/mol	-	[7]
Standard Enthalpy of Formation (liquid, $\Delta_f H^\circ_{\text{liquid}}$ )	-378.0 $\pm$ 1.0	kJ/mol	Ccb	[7]
Standard Enthalpy of Combustion (liquid, $\Delta_c H^\circ_{\text{liquid}}$ )	-5342.63 $\pm$ 0.92	kJ/mol	Ccb	[7]

Note: Ccb denotes combustion calorimetry.

# Experimental Determination of Enthalpy of Formation

The standard enthalpy of formation ( $\Delta_f H^\circ$ ) of an organic compound like **butyl ethyl ether** is typically determined indirectly from its experimentally measured standard enthalpy of combustion ( $\Delta_c H^\circ$ ). The primary technique for this measurement is bomb calorimetry.

## Experimental Protocol: Bomb Calorimetry

The experimental determination of the enthalpy of combustion involves the complete oxidation of a known mass of the substance in a high-pressure oxygen environment within a sealed container called a bomb calorimeter. The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change is precisely measured.

Apparatus:

- Bomb Calorimeter: A high-pressure stainless steel vessel.
- Calorimeter Jacket: An insulated container filled with a precisely known mass of water.
- High-Precision Thermometer: To measure the temperature change of the water.
- Ignition System: Electrical wires to ignite the sample.
- Oxygen Cylinder: To provide a pure oxygen atmosphere.
- Sample Pellet Press: To prepare a solid sample or a suitable container for a liquid sample.

Methodology:

- A precisely weighed sample of the liquid ether is placed in a crucible within the bomb.
- The bomb is sealed and pressurized with an excess of pure oxygen (typically to around 30 atm).
- The bomb is submerged in a known mass of water in the calorimeter jacket.
- The initial temperature of the water is recorded.

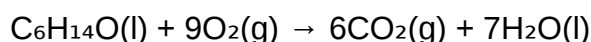
- The sample is ignited via an electrical current.
- The combustion reaction occurs rapidly and completely.
- The final temperature of the water is recorded after thermal equilibrium is reached.
- The heat capacity of the calorimeter system (C<sub>cal</sub>) is determined by burning a standard substance with a known enthalpy of combustion, such as benzoic acid.

Data Analysis and Calculation: The heat released by the combustion (q<sub>comb</sub>) is calculated from the temperature change (ΔT) and the heat capacity of the calorimeter:

$$q_{\text{comb}} = - C_{\text{cal}} * \Delta T$$

The molar enthalpy of combustion (Δ<sub>c</sub>H°) is then determined by dividing the heat of combustion by the number of moles of the sample burned.

Once the standard enthalpy of combustion is experimentally determined, the standard enthalpy of formation (Δ<sub>f</sub>H°) can be calculated using Hess's Law. The combustion reaction for **butyl ethyl ether** is:



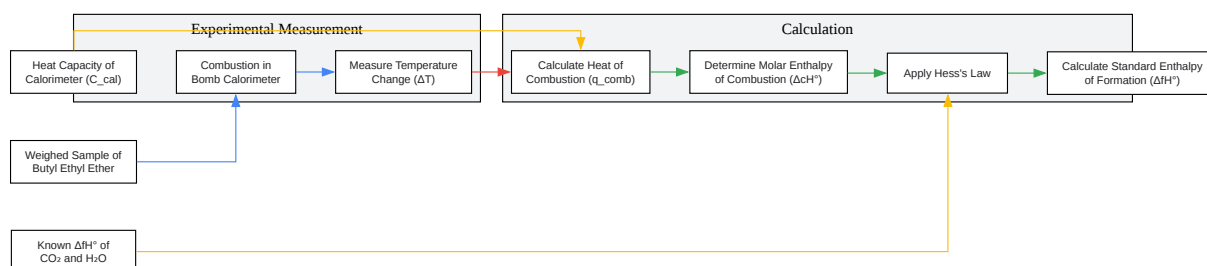
The standard enthalpy of formation is calculated using the following equation:

$$\Delta_c H^\circ = [6 * \Delta_f H^\circ(\text{CO}_2, \text{g}) + 7 * \Delta_f H^\circ(\text{H}_2\text{O}, \text{l})] - [\Delta_f H^\circ(\text{C}_6\text{H}_{14}\text{O}, \text{l}) + 9 * \Delta_f H^\circ(\text{O}_2, \text{g})]$$

Since the standard enthalpy of formation of an element in its standard state (O<sub>2</sub>(g)) is zero, the equation can be rearranged to solve for the enthalpy of formation of **butyl ethyl ether**.

## Logical Workflow for Enthalpy of Formation Determination

The following diagram illustrates the logical relationship between the experimental measurement and the final calculation of the standard enthalpy of formation.



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Caption: Workflow for determining the standard enthalpy of formation.

## Conclusion

This technical guide has summarized the available thermochemical data for **butyl ethyl ether** and provided a detailed protocol for the experimental determination of its enthalpy of formation via bomb calorimetry. While a direct experimental value for the standard enthalpy of formation of **n-butyl ethyl ether** is not readily found in the public literature, the methodologies described herein represent the standard approach for obtaining this crucial thermochemical parameter. The provided data for related compounds and the logical workflow for its determination offer valuable resources for researchers and professionals in the fields of chemistry and drug development.

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